

Ruthenium(III) nitrosyl nitrate solution properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ruthenium trinitrate*

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An In-depth Technical Guide to Ruthenium(III) Nitrosyl Nitrate Solution

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ruthenium(III) nitrosyl nitrate, with the chemical formula $\text{Ru}(\text{NO})(\text{NO}_3)_3$, is a versatile coordination complex available commercially as a deep red-brown or orange-to-brown solution, typically in dilute nitric acid[1][2][3][4]. This compound is recognized for its stability and distinct reactivity, largely attributed to the presence of the nitrosyl (NO) ligand. Its significance spans multiple scientific disciplines, including catalysis, materials science, and medicine.

In catalysis, it serves as a precursor for both homogeneous and heterogeneous catalysts used in a variety of organic reactions[3][5]. In materials science, it is a key starting material for synthesizing advanced materials, such as ruthenium-based nanomaterials and electrocatalysts for energy applications[3]. For drug development, ruthenium-nitrosyl complexes are under active investigation as potential therapeutic agents, particularly as nitric oxide (NO) releasing molecules for cardiovascular and anticancer applications[3][6]. This guide provides a comprehensive overview of its properties, applications, and relevant experimental protocols.

Core Properties

The solution's properties are crucial for its application and handling. Key physical, chemical, and spectroscopic data are summarized below.

Physical and Chemical Properties

The fundamental properties of Ruthenium(III) nitrosyl nitrate are presented in the table below. The formula can vary depending on the degree of hydrolysis[5].

Property	Value	References
CAS Number	34513-98-9	[1][2][3][4]
Molecular Formula	$\text{Ru}(\text{NO})(\text{NO}_3)_3$ or $\text{Ru}(\text{NO})(\text{NO}_3)_x(\text{OH})_y$, $x+y=3$	[2][3][4][5]
Molecular Weight	~317.09 g/mol	[1][2][3]
Appearance	Deep red-brown or orange to brown solution/liquid	[1][2][3][4]
Density	~1.07 g/mL at 25 °C	[1]
Solubility	Miscible with cold water	[1][5]
Typical Concentration	1.5% Ru in dilute nitric acid	[2]
Stability	Generally stable as a solution	[3]

Spectroscopic Data

Raman spectroscopy is a valuable tool for characterizing Ruthenium(III) nitrosyl nitrate in solution, particularly for identifying the vibrational modes of the nitrosyl and nitrate ligands.

Vibrational Mode	Wavenumber (cm ⁻¹)	Description	References
$\nu(\text{NO})$	1930 - 1850	Vibration of nitrosyl (NO) ligands in non-hydrolyzed ruthenium complexes.	[7]
$\nu_5(\text{NO}_3^-)$	~1530	Asymmetric stretching of nitrate ligands coordinated to the ruthenium center.	[7]
$\nu(\text{Ru-NO})$	577 - 619	Stretching frequency of the Ruthenium-Nitrosyl bond. An inverse correlation with $\nu(\text{N-O})$ is often observed.	[8]

Key Applications

The unique chemical nature of Ruthenium(III) nitrosyl nitrate makes it a valuable compound in various high-technology and research fields.

Catalysis

The solution is a precursor for highly effective catalysts. It is used in:

- **Homogeneous Catalysis:** Suitable for reactions like hydrogenation, carbonylation, and various C-X coupling reactions[9].
- **Heterogeneous Catalysis:** Serves as a source of ruthenium for preparing solid-supported catalysts[5]. For instance, it is used to create electrocatalysts like $\text{Y}_2\text{Ru}_2\text{O}_7/\text{NiMoO}_4@\text{NF}$ for efficient water splitting in alkaline media.

Materials Science

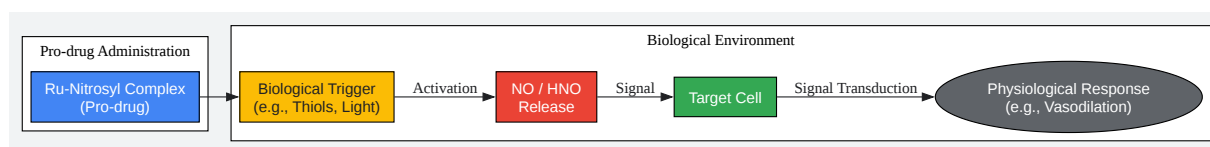
Its role as a precursor is central to the development of advanced materials:

- **Nanoparticle Synthesis:** It is used to synthesize ruthenium nanoparticles with controlled sizes. The complex helps form stable intermediates, avoiding unwanted metal oxide precipitation.
- **Electronic Components:** The compound is utilized in the manufacturing of thick-film resistors[9].
- **Energy Storage:** It is employed in the fabrication of bifunctional electrodes for advanced battery technologies like Li-air batteries.

Biomedical Research and Drug Development

Ruthenium-nitrosyl complexes are a promising class of therapeutic agents:

- **Nitric Oxide (NO) and Nitroxyl (HNO) Donors:** These complexes are being explored as pro-drugs that can release NO or HNO in response to biological triggers[6]. These signaling molecules play critical roles in physiological processes, including vasodilation and neurotransmission[6].
- **Anticancer and Cardiovascular Agents:** The controlled release of NO makes these compounds potential candidates for cancer therapy and for treating cardiovascular disorders such as hypertension[3][6]. The released molecules can induce vasodilation or other targeted cellular responses[6].



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Caption: Proposed mechanism for Ru-Nitrosyl complexes as pro-drugs.

Experimental Protocols

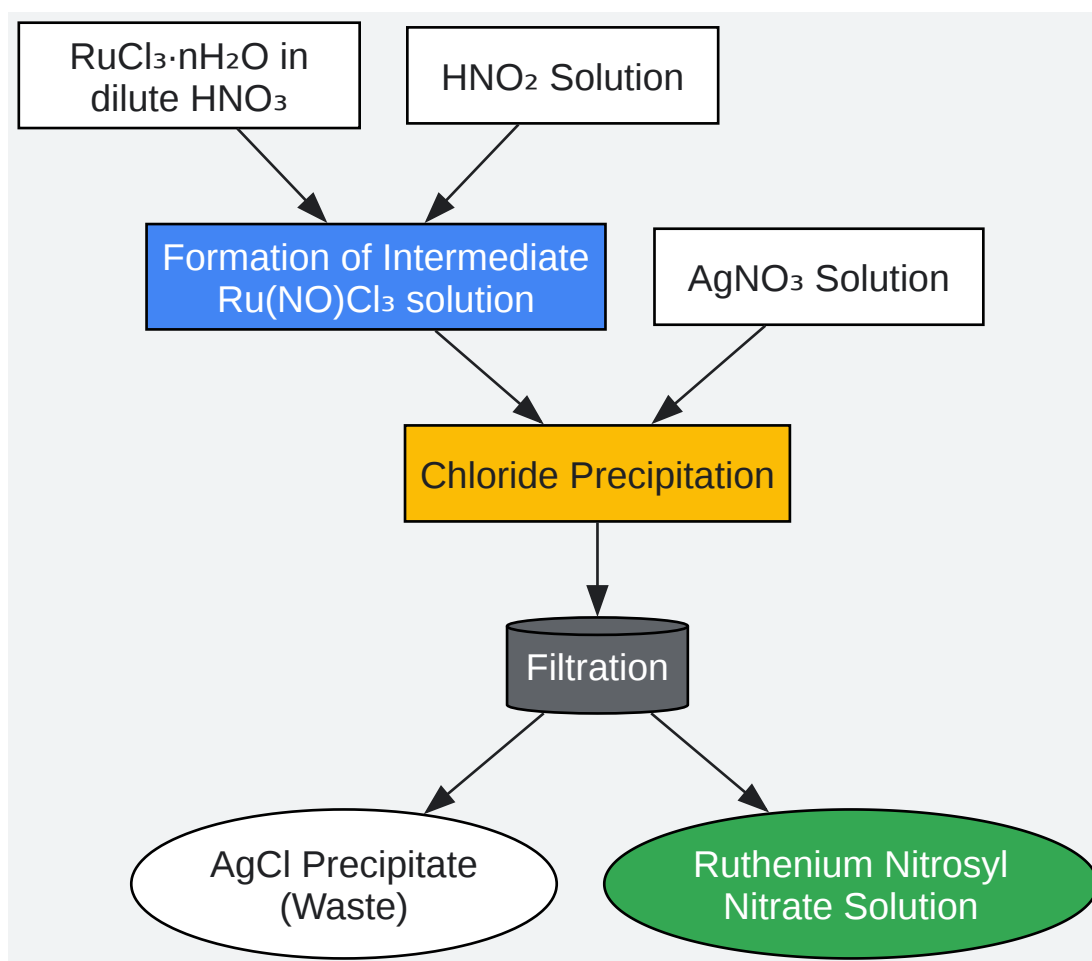
Detailed methodologies are essential for the safe and effective use of this compound.

Synthesis of Ruthenium(III) Nitrosyl Nitrate Solution

A patented method provides a clear pathway for synthesizing the solution from common starting materials^[10].

Methodology:

- **Preparation of Nitrous Acid (HNO₂):** Synthesized nitric oxide (NO) and nitrogen dioxide (NO₂) gases are bubbled through deionized water at 0-4°C to generate a fresh HNO₂ solution.
- **Formation of Intermediate:** Commercially available Ruthenium(III) chloride hydrate (RuCl₃·nH₂O) is dissolved in dilute nitric acid. The prepared HNO₂ solution is gradually added to this mixture while stirring and heating to 60-70°C until the solution color turns to rose-red, indicating the formation of the intermediate, Ru(NO)Cl₃.
- **Chloride Removal:** The solution is cooled, and a silver nitrate (AgNO₃) solution is added to precipitate all chloride ions as silver chloride (AgCl).
- **Final Solution:** The AgCl precipitate is removed via filtration. The resulting filtrate is the Ruthenium(III) nitrosyl nitrate solution in dilute nitric acid.
- **(Optional) Crystal Formation:** The solution can be evaporated to dryness to obtain pure solid crystals of Ruthenium(III) nitrosyl nitrate.



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Caption: Workflow for the synthesis of Ruthenium(III) Nitrosyl Nitrate.

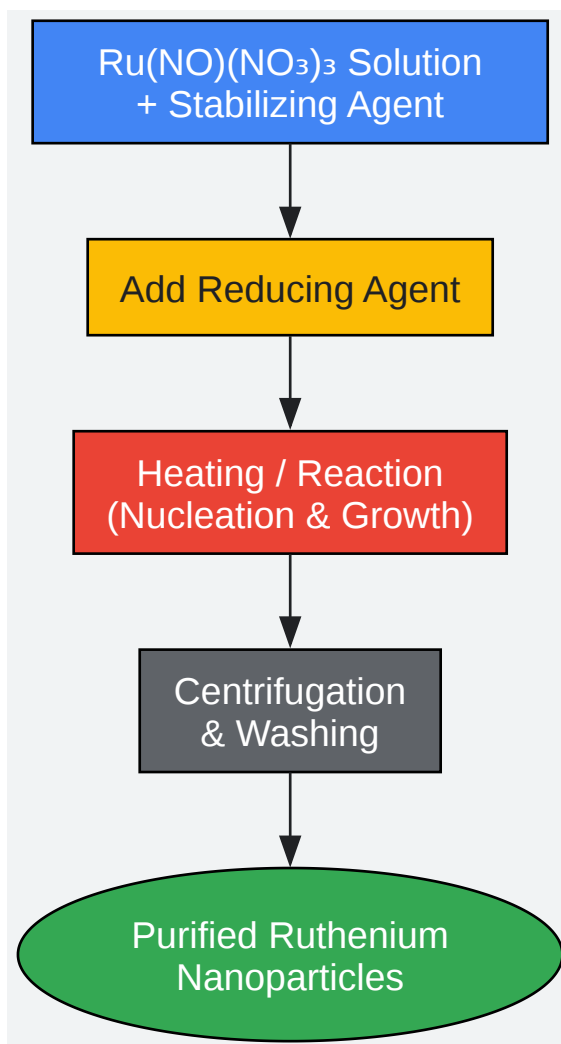
General Protocol for Ruthenium Nanoparticle Synthesis

Ruthenium(III) nitrosyl nitrate solution is an excellent precursor for synthesizing ruthenium nanoparticles.

Methodology:

- **Precursor Solution:** The Ruthenium(III) nitrosyl nitrate solution is added to a suitable solvent, often with a stabilizing agent or surfactant to control particle growth.
- **Reduction:** A reducing agent (e.g., sodium borohydride, polyol) is introduced to the solution.

- **Reaction:** The mixture is typically heated under controlled conditions to facilitate the reduction of Ru(III) to Ru(0) and promote nanoparticle nucleation and growth.
- **Purification:** Once the reaction is complete, the resulting nanoparticles are separated from the reaction medium, usually by centrifugation, and washed multiple times to remove unreacted precursors and byproducts.



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Caption: General workflow for Ruthenium nanoparticle synthesis.

Purity Analysis

Controlling the level of impurities in the solution is critical, especially when it is used as a catalyst precursor[11].

- Technique: Inductively Coupled Plasma Tandem Mass Spectrometry (ICP-MS/MS) is a reported method for the rapid and accurate determination of trace impurity elements in Ruthenium(III) nitrosyl nitrate solutions[11].

Safety and Handling

Ruthenium(III) nitrosyl nitrate solution is a hazardous chemical and requires strict safety protocols.

Hazard Summary

The compound presents multiple hazards that must be managed with appropriate controls.

Hazard Classification	GHS Pictogram	Hazard Statement	References
Oxidizing Liquid	GHS03 (Flame over circle)	H272: May intensify fire; oxidizer.	[1]
Corrosive to Metals	GHS05 (Corrosion)	H290: May be corrosive to metals.	[12]
Skin Corrosion/Irritation	GHS05 (Corrosion)	H314: Causes severe skin burns and eye damage.	[12]
Acute Toxicity (Inhalation)	-	H332: Harmful if inhaled.	[12]

Personal Protective Equipment (PPE) and Handling

- Ventilation: Handle only in a well-ventilated area or under a chemical fume hood[12][13].
- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield[13].
- Skin Protection: Wear impervious, chemical-resistant gloves and flame-resistant clothing[13][14].

- Respiratory Protection: If exposure limits are exceeded, use a NIOSH/MSHA-approved respirator[14].
- General Handling: Avoid contact with skin and eyes. Avoid breathing mist or vapors. Wash hands thoroughly after handling[13][14].

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated place. Keep the container tightly closed and store in a corrosion-resistant container[12][13]. Store locked up and away from combustible materials[12][13].
- Disposal: Dispose of waste material in accordance with all applicable local, state, and federal regulations.

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- To cite this document: BenchChem. [Ruthenium(III) nitrosyl nitrate solution properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093012#ruthenium-iii-nitrosyl-nitrate-solution-properties]

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